

Physical properties of 1-Cyclohexene-1-carboxaldehyde boiling point and density

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Compound of Interest

Compound Name: 1-Cyclohexene-1-carboxaldehyde

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An In-depth Technical Guide on the Physical Properties of **1-Cyclohexene-1-carboxaldehyde**

This technical guide provides a comprehensive overview of the core physical properties of **1-Cyclohexene-1-carboxaldehyde**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting quantitative data, detailed experimental protocols, and a logical workflow diagram.

Physical Properties of 1-Cyclohexene-1-carboxaldehyde

1-Cyclohexene-1-carboxaldehyde is an α,β -unsaturated aldehyde that serves as a reactant in various chemical syntheses.^[1] A clear understanding of its physical properties is essential for its proper handling, application, and the design of synthetic routes.

Quantitative Data

The key physical properties of **1-Cyclohexene-1-carboxaldehyde** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	61 °C	at 10 mmHg
Density	0.966 g/mL	at 25 °C

Data sourced from multiple chemical suppliers and databases.[1][2][3]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of liquid compounds like **1-Cyclohexene-1-carboxaldehyde**.

Determination of Boiling Point (Microscale Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of a substance, the capillary method using a Thiele tube is a common and effective technique.[4][5]

Materials:

- Thiele tube
- Mineral oil
- Thermometer (0-200 °C range)
- Small test tube (e.g., 75x12 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- Sample of **1-Cyclohexene-1-carboxaldehyde**

Procedure:

- Sample Preparation: A few drops of **1-Cyclohexene-1-carboxaldehyde** are placed into the small test tube.[6]
- Capillary Insertion: The capillary tube, with its open end down, is placed inside the test tube containing the sample.

- **Apparatus Assembly:** The test tube is securely attached to the thermometer using a rubber band. The bulb of the thermometer should be level with the bottom of the test tube.
- **Heating:** The thermometer and test tube assembly are immersed in the mineral oil within the Thiele tube, ensuring the sample is below the oil level.^[4] The side arm of the Thiele tube is then gently heated.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. Heating should continue until the bubbling is continuous.^{[4][6]}
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[5]

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.^[7]

For a liquid like **1-Cyclohexene-1-carboxaldehyde**, it can be determined by accurately measuring its mass and volume.

Materials:

- Analytical balance
- Volumetric flask or graduated cylinder (e.g., 10 mL)
- Pipette
- Beaker
- Sample of **1-Cyclohexene-1-carboxaldehyde**

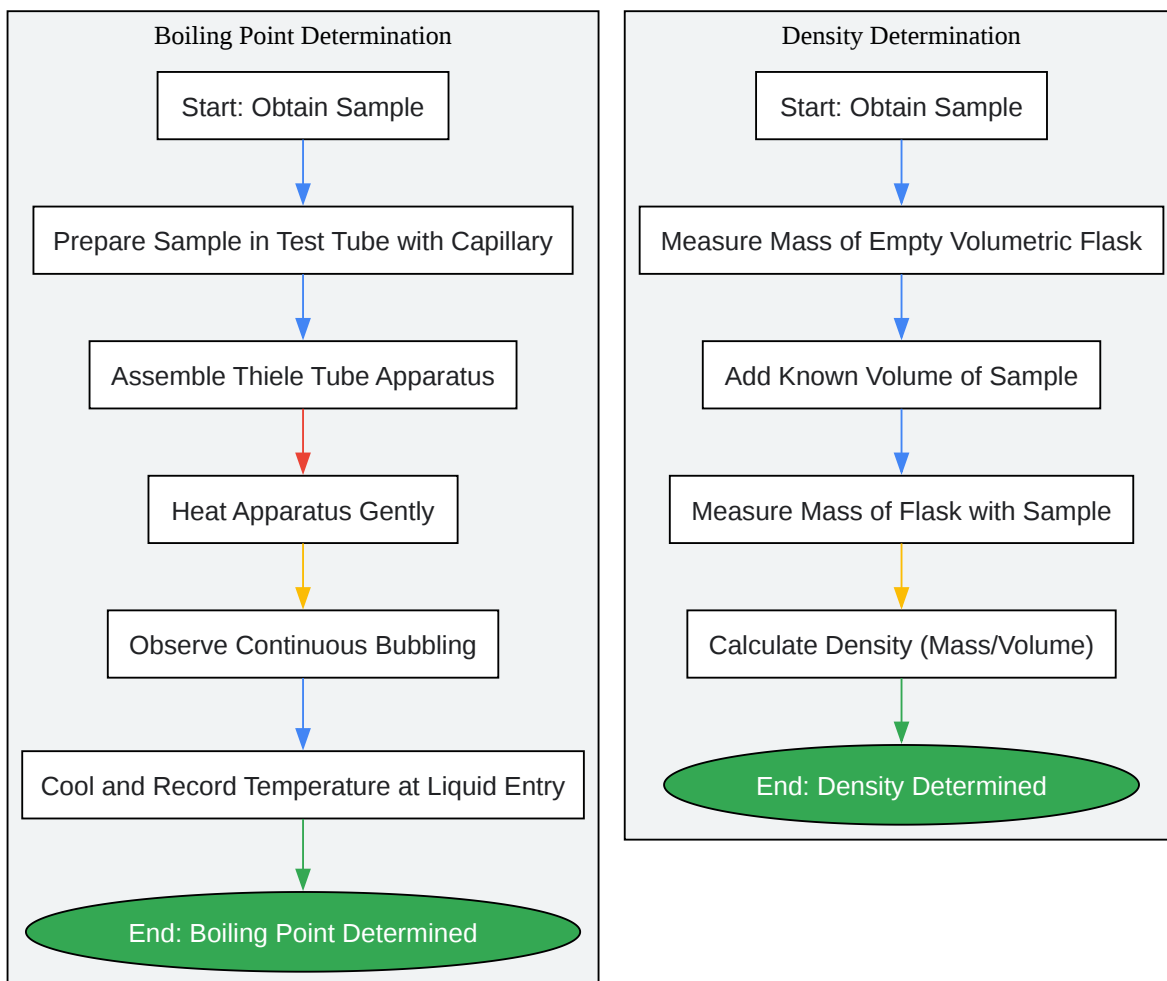
Procedure:

- **Mass of Empty Container:** The mass of a clean, dry beaker or volumetric flask is accurately measured using an analytical balance.

- Volume Measurement: A precise volume of **1-Cyclohexene-1-carboxaldehyde** is transferred into the pre-weighed container using a pipette and volumetric flask or a graduated cylinder.
- Mass of Container with Liquid: The total mass of the container and the liquid sample is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the total mass. The density is then calculated by dividing the mass of the liquid by its volume.[8]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **1-Cyclohexene-1-carboxaldehyde**.



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Workflow for Determining Physical Properties

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